

# Synthesis of 2-Ethoxybenzamidine hydrochloride from 2-ethoxybenzonitrile

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## Compound of Interest

Compound Name: 2-Ethoxybenzamidine  
hydrochloride

Cat. No.: B146318

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## Application Notes: Synthesis of 2-Ethoxybenzamidine Hydrochloride

This document provides a detailed protocol for the synthesis of **2-Ethoxybenzamidine hydrochloride** from 2-ethoxybenzonitrile. This synthesis is a valuable process for researchers in drug development, as **2-ethoxybenzamidine hydrochloride** serves as a key intermediate in the preparation of various pharmaceutical agents, including phosphodiesterase inhibitors.<sup>[1][2]</sup> The primary method detailed here is the Pinner reaction, a reliable and well-established method for converting nitriles into amidines via an imino ester hydrochloride intermediate (a Pinner salt).<sup>[3][4]</sup>

The synthesis is a two-step process:

- **Pinner Salt Formation:** 2-Ethoxybenzonitrile is reacted with anhydrous ethanol in the presence of hydrogen chloride gas to form the intermediate, ethyl 2-ethoxybenzenecarboximidate hydrochloride.
- **Ammonolysis:** The isolated Pinner salt is then treated with ammonia to yield the final product, **2-Ethoxybenzamidine hydrochloride**.

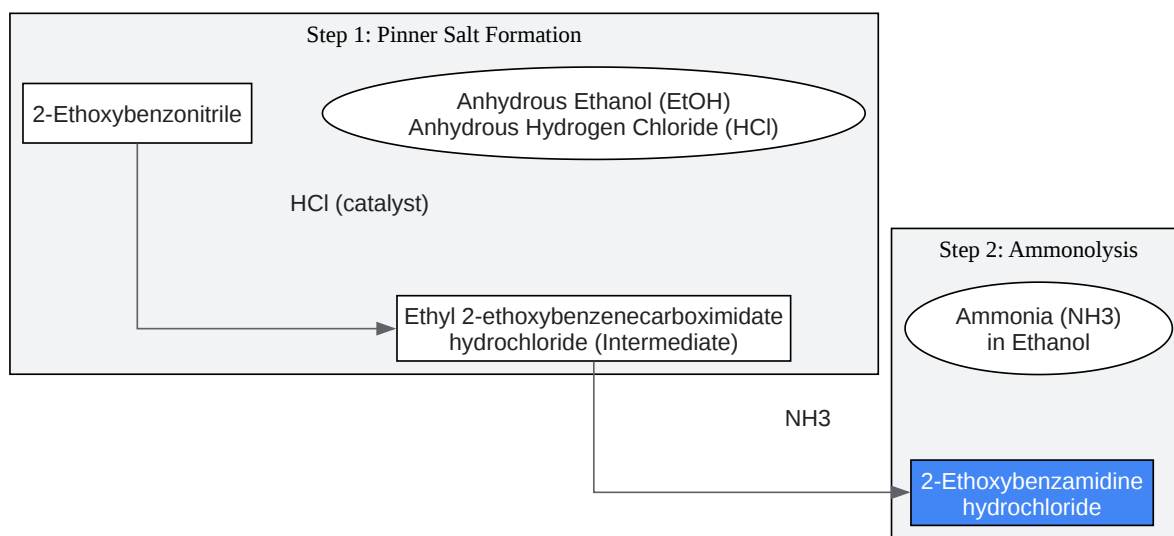
## Physicochemical Data

The following table summarizes the key properties of the starting material and the final product.

Compound	Molecular Formula	Molar Mass (g/mol )	Appearance	Melting Point (°C)
2-Ethoxybenzonitrile	C <sub>9</sub> H <sub>9</sub> NO	147.18	Colorless Liquid	N/A
2-Ethoxybenzamidine hydrochloride	C <sub>9</sub> H <sub>13</sub> ClN <sub>2</sub> O	200.67[1][5]	White to Off-White Solid[1]	132 - 137[1]

## Reaction Diagrams

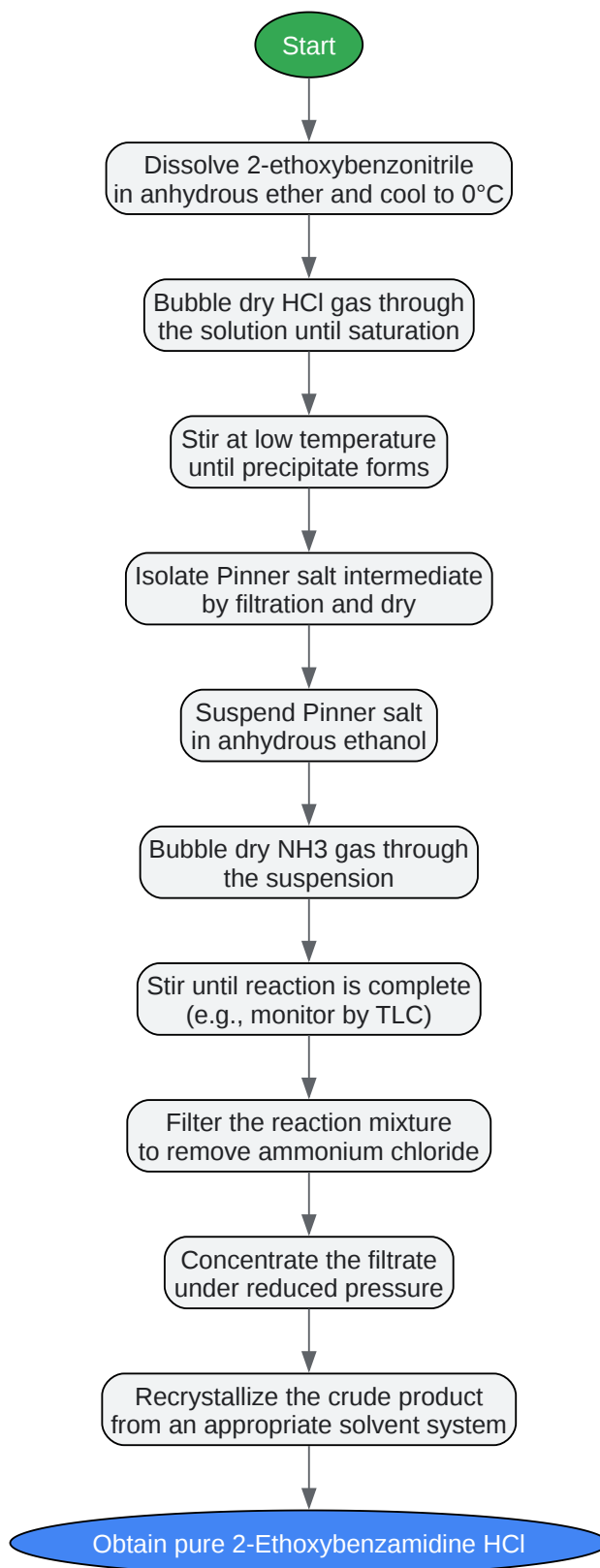
The overall synthetic route involves the acid-catalyzed addition of ethanol to the nitrile, followed by ammonolysis.



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Caption: Reaction pathway for the synthesis of **2-Ethoxybenzamidinium hydrochloride**.

The following diagram outlines the general laboratory workflow for this synthesis.



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Caption: Experimental workflow for the two-step synthesis protocol.

## Experimental Protocol

This protocol is based on the principles of the Pinner reaction.[3][4] Researchers should perform their own optimization.

### Materials and Reagents

Reagent	Molar Mass ( g/mol )	Quantity (molar eq.)	Notes
2-Ethoxybenzonitrile	147.18	1.0	Starting material
Anhydrous Ethanol	46.07	~1.1	Reagent and solvent
Anhydrous Diethyl Ether	74.12	-	Solvent
Hydrogen Chloride (gas)	36.46	Excess	Catalyst
Ammonia (gas)	17.03	Excess	Reagent

### Step 1: Synthesis of Ethyl 2-ethoxybenzenecarboximidate hydrochloride (Pinner Salt)

- **Setup:** Assemble a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a gas inlet tube, and a drying tube (filled with calcium chloride) to protect from atmospheric moisture.
- **Reagent Addition:** In a fume hood, charge the flask with 2-ethoxybenzonitrile (1.0 eq) and anhydrous diethyl ether. Cool the flask to 0°C using an ice bath.
- **HCl Gas Introduction:** Slowly bubble dry hydrogen chloride gas through the stirred solution. The reaction is exothermic; maintain the temperature between 0-5°C. Continue the gas

introduction until the solution is saturated and a precipitate begins to form.

- **Reaction:** Seal the flask and allow it to stir at a low temperature (e.g., 0-5°C or room temperature, depending on nitrile reactivity) for 12-24 hours.[3] The Pinner salt will precipitate out of the solution as a white solid.
- **Isolation:** Collect the solid precipitate by vacuum filtration. Wash the solid with cold, anhydrous diethyl ether to remove any unreacted starting material. Dry the isolated Pinner salt under vacuum. This intermediate is often used directly in the next step without further purification.

## Step 2: Synthesis of 2-Ethoxybenzamidine hydrochloride

- **Setup:** In a clean, dry flask, suspend the Pinner salt (1.0 eq) obtained from Step 1 in anhydrous ethanol. Cool the mixture to 0°C in an ice bath.
- **Ammonia Gas Introduction:** Bubble dry ammonia gas through the stirred suspension. The solid Pinner salt will gradually dissolve as it reacts to form the amidine and ammonium chloride.
- **Reaction:** After saturation with ammonia, seal the flask and stir at room temperature for 18-24 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, ammonium chloride (a byproduct) will be present as a solid. Remove this by vacuum filtration, washing the solid with a small amount of ethanol.
- **Purification:** Combine the filtrate and washings. Remove the ethanol under reduced pressure using a rotary evaporator to yield the crude **2-ethoxybenzamidine hydrochloride**.
- **Recrystallization:** Purify the crude product by recrystallization. A common solvent system is ethanol/diethyl ether. Dissolve the crude solid in a minimal amount of hot ethanol and then add diethyl ether until turbidity is observed. Allow the solution to cool slowly to induce crystallization of the pure product.
- **Final Product:** Collect the purified white crystals by vacuum filtration, wash with a small amount of cold diethyl ether, and dry under vacuum.

## Alternative Protocols

Other reported methods for this synthesis exist. One approach involves reacting 2-ethoxybenzonitrile with ammonium chloride in toluene, using a trimethylaluminum solution as a reagent, and heating the mixture.[1] Another strategy involves the conversion of 2-ethoxybenzonitrile to an intermediate benzamidoxime using hydroxylamine hydrochloride, followed by a reduction step with iron powder in the presence of hydrochloric acid to yield the final product.[6] These methods may offer advantages in specific laboratory or industrial settings.

## Safety Precautions

- **Hydrogen Chloride and Ammonia:** Both are corrosive and toxic gases. All manipulations must be performed in a well-ventilated fume hood.
- **Anhydrous Reagents:** The Pinner reaction requires anhydrous (dry) conditions. Ensure all glassware is flame-dried and solvents are properly dried before use.
- **Exothermic Reactions:** The introduction of HCl gas can be exothermic. Maintain proper temperature control with an ice bath to prevent side reactions.
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, at all times.

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